

Application Notes and Protocols: Tropylium Tetrafluoroborate in Carbonyl-Olefin Metathesis Reactions

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Compound of Interest

Compound Name: *Tropylium tetrafluoroborate*

Cat. No.: *B1215270*

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Introduction

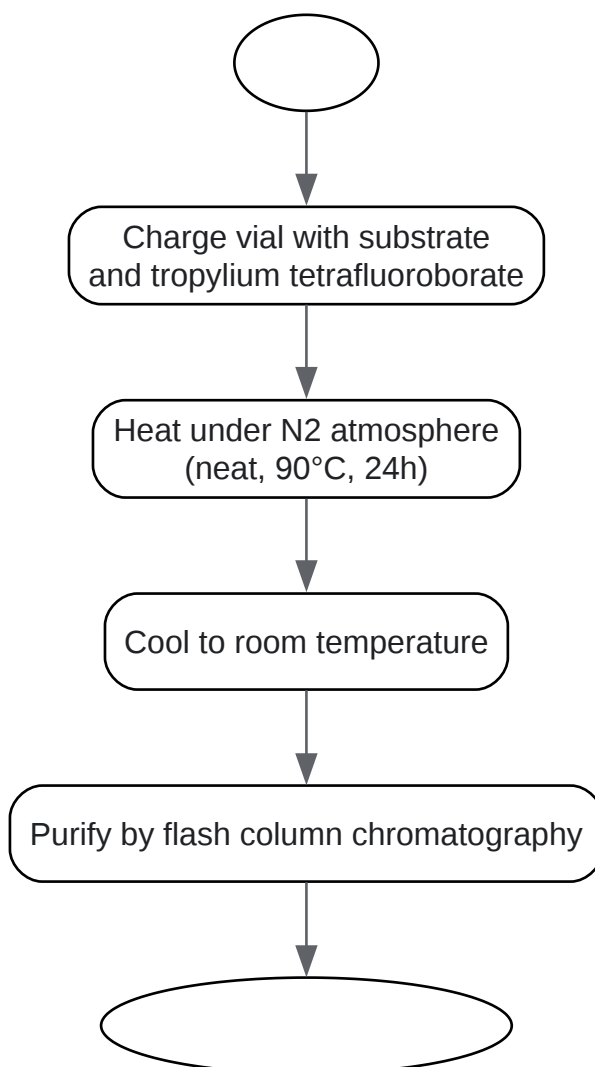
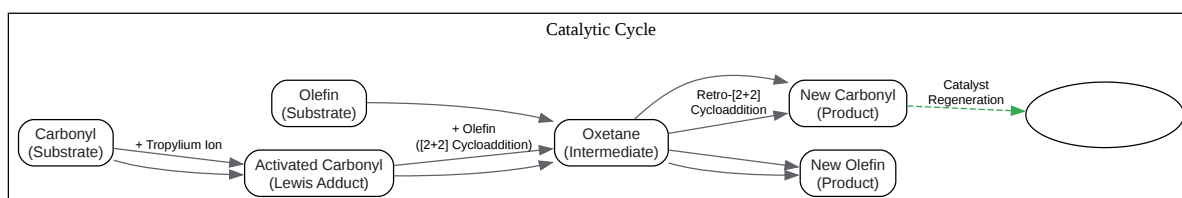
Carbonyl-olefin metathesis is a powerful transformation in organic synthesis for the formation of new carbon-carbon double bonds. While olefin-olefin metathesis has been extensively developed, its carbonyl-olefin counterpart has been less explored. Recent advancements have introduced **tropylium tetrafluoroborate** as an effective organic Lewis acid catalyst for both intramolecular and intermolecular carbonyl-olefin metathesis (COM) reactions.^{[1][2][3]} This metal-free approach offers a significant improvement in substrate scope and provides a valuable tool for the synthesis of complex organic molecules, including those relevant to drug development.^{[1][4]}

The tropylium ion, a non-benzenoid aromatic cation, functions as a "soft Lewis catalyst" to activate carbonyl compounds, facilitating their cycloaddition with olefins.^{[2][5]} This methodology is applicable to a broad range of substrates and can be used for ring-closing, ring-opening, and intermolecular metathesis reactions.^{[1][2]}

Signaling Pathways and Reaction Mechanisms

The tropylium-promoted carbonyl-olefin metathesis reaction is proposed to proceed through a Lewis acid-catalyzed pathway. The tropylium ion activates the carbonyl group, making it more

electrophilic and susceptible to a [2+2] cycloaddition with the olefin. This cycloaddition forms a transient oxetane intermediate, which then undergoes a retro-[2+2] cycloaddition to yield the new carbonyl and olefin products. The Lewis acidity of the tropylium catalyst is crucial for promoting this transformation.[2]



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